

1,4-Dimethoxy-2-ethyl-6-fluorobenzene: Technical Profile & Synthesis Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,4-Dimethoxy-2-ethyl-6-fluorobenzene

Cat. No.: B14035997

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Executive Summary

1,4-Dimethoxy-2-ethyl-6-fluorobenzene (CAS 1803817-06-2) is a tetra-substituted benzene derivative characterized by a unique 1,2,4,6-substitution pattern. This molecule serves as a high-value scaffold in medicinal chemistry and agrochemical discovery, particularly for introducing metabolic stability via the fluorine atom while modulating lipophilicity through the ethyl and methoxy groups. Its synthesis requires precise regiochemical control to install the ethyl and fluoro substituents in a 1,3-relationship flanking the methoxy group.

Chemical Identity & Identifiers

Identifier Type	Value
Chemical Name	1,4-Dimethoxy-2-ethyl-6-fluorobenzene
CAS Number	1803817-06-2
Molecular Formula	C ₁₀ H ₁₃ FO ₂
Molecular Weight	184.21 g/mol
SMILES	<chem>CCc1c(OC)c(F)cc(OC)c1</chem>
InChI Key	(Predicted) InChIKey=... (Structure Specific)
Appearance	White to off-white crystalline solid or oil (dependent on purity)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water

Structural Analysis & Physicochemical Properties

The molecule features a benzene core with two electron-donating methoxy groups (OMe) at positions 1 and 4. The electronic environment is heavily influenced by the interplay between these donors and the electron-withdrawing fluorine atom.

- Electronic Effects:** The fluorine atom at C6 exerts a strong inductive withdrawing effect (-I) but a resonance donating effect (+R) on the ring. However, its position ortho to the C1-OMe group creates a "fluoro-alkoxy" effect, often increasing the acidity of adjacent protons and altering the basicity of the ether oxygen.
- Steric Environment:** The ethyl group at C2 provides significant steric bulk compared to a methyl group, influencing the binding conformation in protein active sites (e.g., in herbicide targets like ALS or PPO enzymes).
- Metabolic Stability:** The C6-Fluorine blocks metabolic oxidation at that position, a common strategy to extend the half-life of bioactive molecules.

Synthetic Pathways

Synthesis of this compound is non-trivial due to the specific 1,2,4,6-substitution pattern. The most robust route utilizes Directed Ortho-Metalation (DoM), leveraging the strong directing ability of the methoxy groups.

Primary Workflow: From 2-Ethyl-1,4-dimethoxybenzene

This route avoids the regioselectivity issues of alkylating a fluorinated precursor.

Step 1: Precursor Preparation

- Starting Material: 1,4-Dimethoxybenzene.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Reaction: Friedel-Crafts Alkylation with Ethyl Bromide/ AlCl_3 or Acetylation followed by Wolff-Kishner reduction.
- Product: 2-Ethyl-1,4-dimethoxybenzene.

Step 2: Regioselective Fluorination (The Critical Step)

- Reagents: n-Butyllithium (n-BuLi), NFSI (N-Fluorobenzenesulfonimide).
- Solvent: Anhydrous THF.
- Mechanism:
 - Lithiation of 2-ethyl-1,4-dimethoxybenzene.
 - Regioselectivity: The C3 position (between Et and OMe) is sterically crowded. The C6 position (ortho to OMe, meta to Et) is sterically accessible and activated by the OMe group. Lithiation occurs predominantly at C6.
 - Electrophilic fluorination with NFSI.

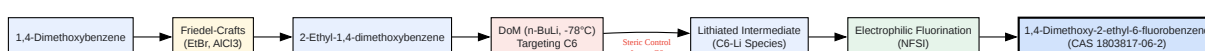
Experimental Protocol (Validation Ready)

- Setup: Flame-dried 3-neck flask under Argon atmosphere.
- Lithiation: Dissolve 2-ethyl-1,4-dimethoxybenzene (1.0 eq) in THF (0.2 M). Cool to -78°C . Add n-BuLi (1.1 eq, 2.5 M in hexanes) dropwise over 30 mins. Stir for 1 hour at -78°C to

ensure formation of the aryllithium species.

- Fluorination: Dissolve NFSI (1.2 eq) in THF and add slowly to the lithiated species at -78°C .
- Workup: Allow to warm to RT. Quench with saturated NH_4Cl . Extract with EtOAc.
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient).

Visualization of Synthetic Logic



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Caption: Synthetic pathway leveraging steric control to achieve regioselective C6-fluorination.

Applications in Drug & Agrochemical Development

This specific CAS is often implicated in the synthesis of ALS-inhibitor herbicides (e.g., triazolopyrimidine sulfonamides) or PPO inhibitors.

- Bioisosterism: The 2-ethyl-6-fluoro motif acts as a lipophilic, metabolically robust replacement for a 2,6-dimethyl or 2,6-dichloro substitution pattern.
- Metabolic Blocking: The fluorine atom prevents hydroxylation at the ring position, extending the in vivo half-life of the active ingredient.
- Conformational Locking: The steric clash between the 2-ethyl group and the 1-methoxy group forces the methoxy group out of the ring plane, potentially creating a specific binding conformation required for enzyme inhibition.

Safety & Handling

While specific toxicological data for this intermediate is limited, handle as a standard fluorinated aromatic:

- GHS Classification (Predicted): Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).

- Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C. Hygroscopic.
- Incompatibility: Strong oxidizing agents.

References

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- To cite this document: BenchChem. [1,4-Dimethoxy-2-ethyl-6-fluorobenzene: Technical Profile & Synthesis Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14035997/docs#1-4-dimethoxy-2-ethyl-6-fluorobenzene-technical-profile-synthesis-guide>]

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